

Strategic Sourcing & Technical Profile: 4-Chlorophenylalaninol Hydrochloride

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Compound of Interest

Compound Name: 4-Chlorophenylalaninol
Hydrochloride

CAS No.: 1379971-06-8

Cat. No.: B1455326

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Executive Summary

4-Chlorophenylalaninol Hydrochloride (specifically the (S)-enantiomer) has emerged as a critical chiral building block in the synthesis of next-generation kinase inhibitors and antitumor agents, most notably Capasitinib. Unlike its parent amino acid (4-chlorophenylalanine), which is widely known as a serotonin biosynthesis inhibitor, the amino-alcohol derivative serves primarily as a structural scaffold, imparting specific steric and electronic properties to the pharmacophore.

For drug development professionals, the sourcing challenge lies not in availability, but in stereochemical integrity. The market is flooded with racemic mixtures and variable salt forms. This guide provides a technical roadmap for identifying high-fidelity suppliers, validating enantiomeric excess (ee), and integrating this reagent into GMP-compliant workflows.

Technical Specifications & Critical Quality Attributes (CQAs)

To ensure reproducibility in medicinal chemistry campaigns, the material must meet rigorous physicochemical standards. The following table consolidates the core data for the (S)-isomer, the most common target for pharmaceutical applications.

Table 1: Physicochemical Profile[1][2]

Property	Specification	Notes
Chemical Name	(S)-2-Amino-3-(4-chlorophenyl)propan-1-ol Hydrochloride	Primary Target
CAS (Free Base)	886061-26-3	Most common catalog identifier
CAS (HCl Salt)	1956434-75-5	Often custom manufactured
CAS (Racemic)	35373-63-8	Avoid for asymmetric synthesis
Molecular Formula	C ₉ H ₁₃ Cl ₂ NO (HCl salt)	MW: 222.11 g/mol
Appearance	White to off-white crystalline powder	Yellowing indicates oxidation
Melting Point	200–205°C (HCl salt); 53–56°C (Free Base)	Sharp endotherm required
Chiral Purity (ee)	≥ 98.5%	Critical Parameter
Solubility	Water, Methanol, DMSO	Insoluble in non-polar solvents

Commercial Sourcing Landscape

The supply chain for 4-Chlorophenylalaninol is bifurcated into "Catalog" (Gram-scale) and "Process" (Kilogram-scale) suppliers.

Tier 1: Validated Catalog Suppliers (R&D Scale)

Best for: Medicinal chemistry hit-to-lead, reference standards.

- Sigma-Aldrich (Merck): High reliability for analytical standards. Offers both racemic and chiral forms.

- Thermo Scientific (Alfa Aesar/Acros): Strong inventory of the racemic precursor and free base forms.
- BLD Pharm: Excellent availability of the specific (S)-886061-26-3 isomer with robust COAs.

Tier 2: Bulk & Custom Synthesis (Process Scale)

Best for: GLP tox batches, GMP manufacturing.

- Enamine: Key supplier for building blocks with verified stereochemistry.
- SynQuest Laboratories: US-based, capable of custom salt formation (converting free base to HCl).
- Hefei Home Sunshine Pharma: Specialized in the 4-chloro series intermediates for Capasitinib.

Supply Chain Risk Assessment

- Stereochemical Drift: Lower-tier suppliers often supply material with 90-95% ee, which can lead to inseparable diastereomers in downstream coupling.
- Salt Stoichiometry: Ensure the Certificate of Analysis (CoA) specifies whether the material is a mono- or di-hydrochloride, as this alters the molecular weight calculation for stoichiometry.

The Self-Validating System: Quality Assurance Protocols

Do not rely solely on the vendor's CoA. Upon receipt, every batch must pass the following "Self-Validating System" to ensure it does not compromise months of research.

A. Identity Verification (^1H -NMR)

- Solvent: DMSO- d_6
- Diagnostic Signals:
 - δ 7.3–7.4 ppm (4H, m): Characteristic para-substituted aromatic system (AA'BB' pattern).

- δ 5.2 ppm (1H, t): Hydroxyl proton (exchangeable).
- δ 3.4–3.6 ppm (2H, m): Diastereotopic protons of the -CH₂OH group.
- Logic: If the aromatic region shows complex splitting beyond a pseudo-doublet, suspect meta-chloro contamination.

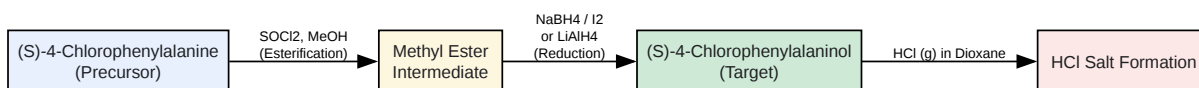
B. Enantiomeric Excess Determination (Chiral HPLC)

Standard reverse-phase HPLC cannot distinguish enantiomers. Use the following method:

- Column: Daicel Chiralpak AD-H or OD-H (Amylose/Cellulose tris-carbamates).
- Mobile Phase: Hexane : Isopropanol : Diethylamine (90 : 10 : 0.1).
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 220 nm.
- Success Criteria: The minor enantiomer ((R)-isomer) should constitute < 1.0% of the area under the curve (AUC).

Synthetic Utility & Pathway Visualization

Understanding how the supplier manufactures the compound helps predict impurities. The standard industrial route involves the reduction of (S)-4-chlorophenylalanine.

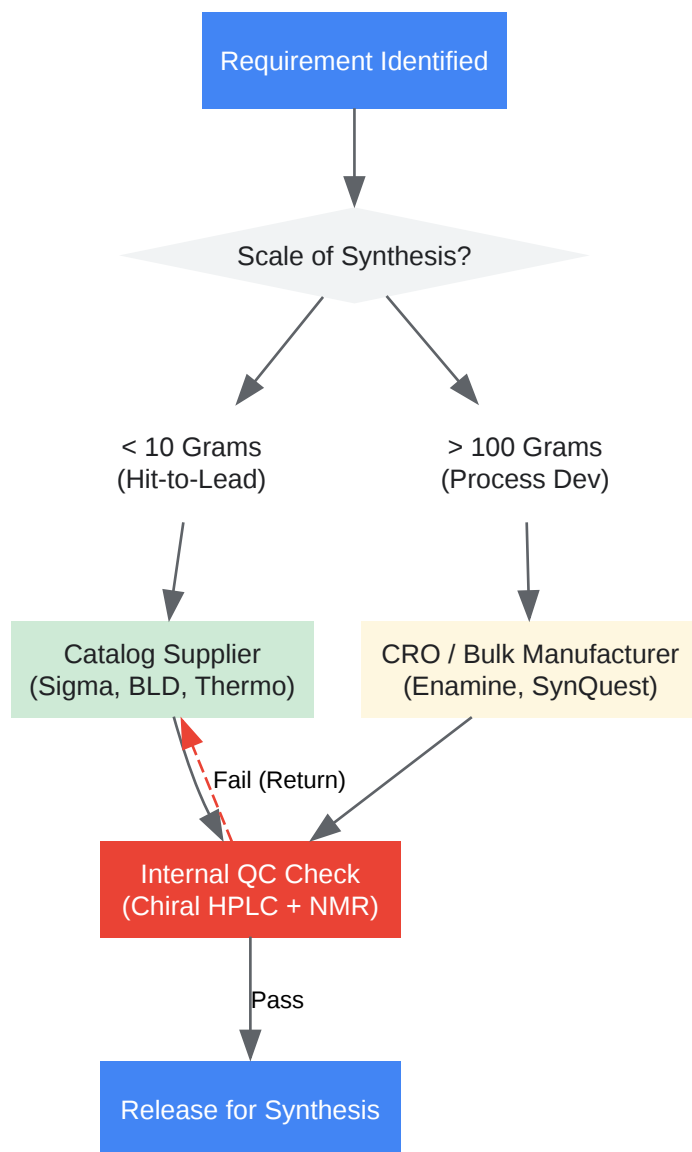


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Figure 1: Standard industrial synthesis pathway. Note that the reduction step (NaBH₄/I₂) is prone to racemization if temperature is not strictly controlled, necessitating the Chiral HPLC check.

Supply Chain Decision Workflow

Use this logic flow to select the appropriate grade of material for your development stage.



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Figure 2: Strategic sourcing decision tree ensuring quality control gates are respected regardless of the supplier tier.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 736190, 4-Chloro-L-phenylalanine. Retrieved from [\[Link\]](#)

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